

Comparative Analysis of DBEDC and Other Copper Fungicides: A Guide for Researchers

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Compound of Interest

Compound Name: *Dbedc*

Cat. No.: *B14117655*

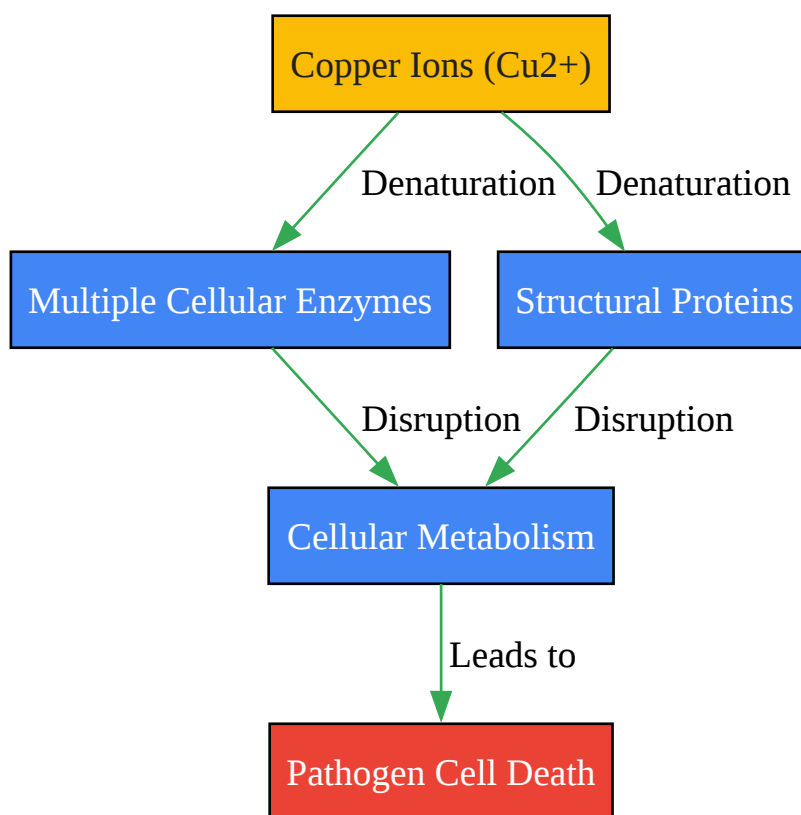
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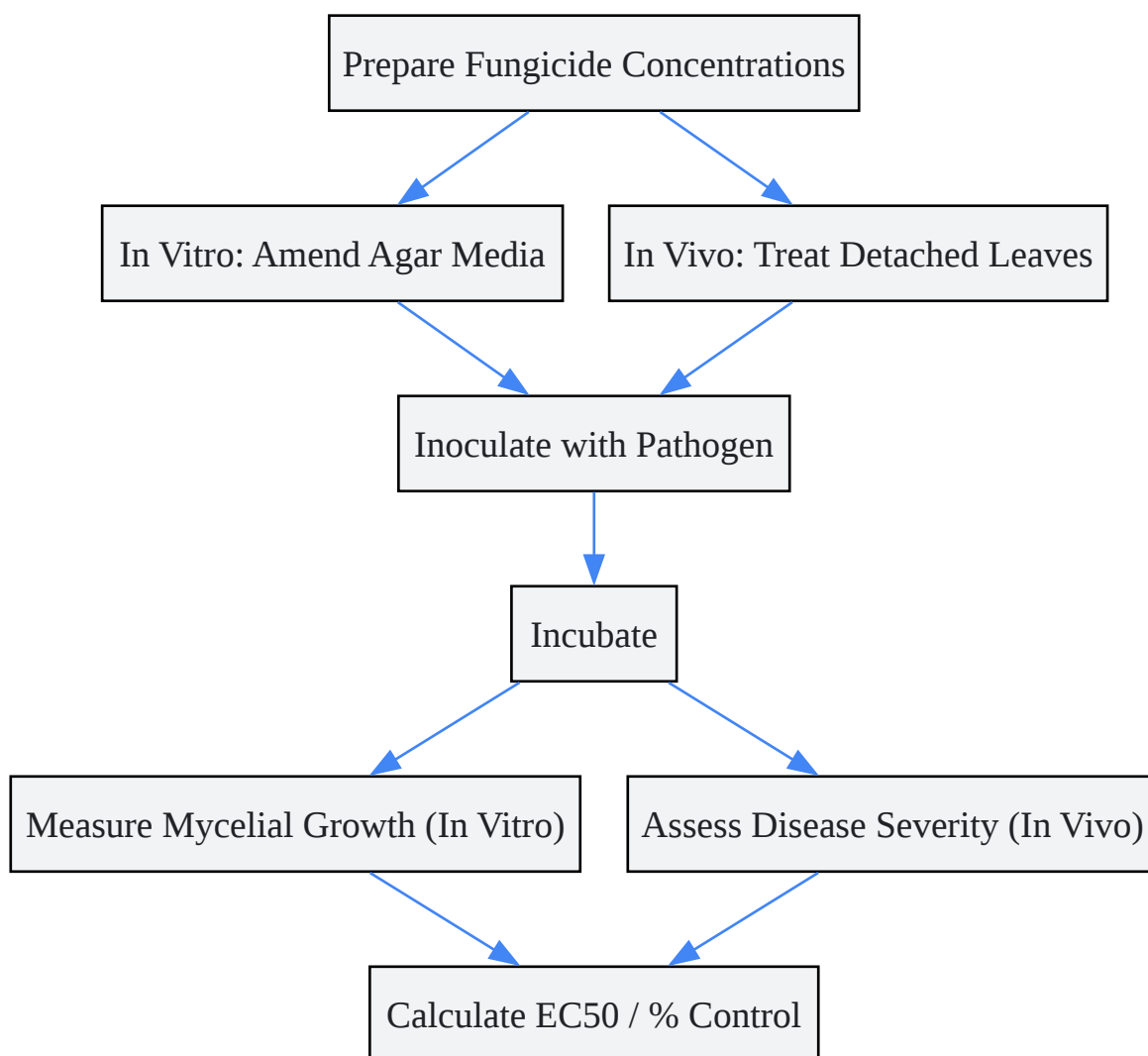
For researchers, scientists, and drug development professionals, understanding the potential for cross-resistance among fungicides is critical for developing sustainable disease management strategies. This guide provides a comparative analysis of **DBEDC** (bis(ethylenediamine)copper diiodide) with other copper-based fungicides, focusing on the low probability of cross-resistance and providing supporting data and experimental context.

The Low Risk of Cross-Resistance in Copper Fungicides

Copper-based fungicides are classified by the Fungicide Resistance Action Committee (FRAC) in Group M1. The "M" signifies a multi-site mode of action, which is the cornerstone of their low resistance risk. Unlike single-site fungicides that target a specific enzyme or protein, copper ions (Cu^{2+}) disrupt multiple metabolic processes within fungal and bacterial cells. This multi-pronged attack makes it extremely difficult for a pathogen to develop resistance through a single mutation. Consequently, the risk of cross-resistance between different copper-based fungicides, including **DBEDC**, is considered negligible.

The primary mode of action for copper fungicides involves the denaturation of proteins and enzymes, leading to a cascade of cellular disruptions.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com